

# Semilicoisoflavone B solubility DMSO chloroform

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## Compound Focus: Semilicoisoflavone B

CAS No.: 129280-33-7

Cat. No.: S627380

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## Basic Properties & Solubility

Property	Value
CAS Number	129280-33-7 [1] [2] [3]
Molecular Formula	C <sub>20</sub> H <sub>16</sub> O <sub>6</sub> [1] [2] [3]
Molecular Weight	352.34 g/mol [2]
<b>Solvent</b>	<b>Solubility</b>
DMSO	~50 mg/mL (~141.91 mM) [2] [3]
Chloroform	Soluble [1]
Dichloromethane, Ethyl Acetate, Acetone	Soluble [1]

## Experimental Guidance

For preparing stock solutions, the following protocol is recommended based on the solubility data [2] [3].

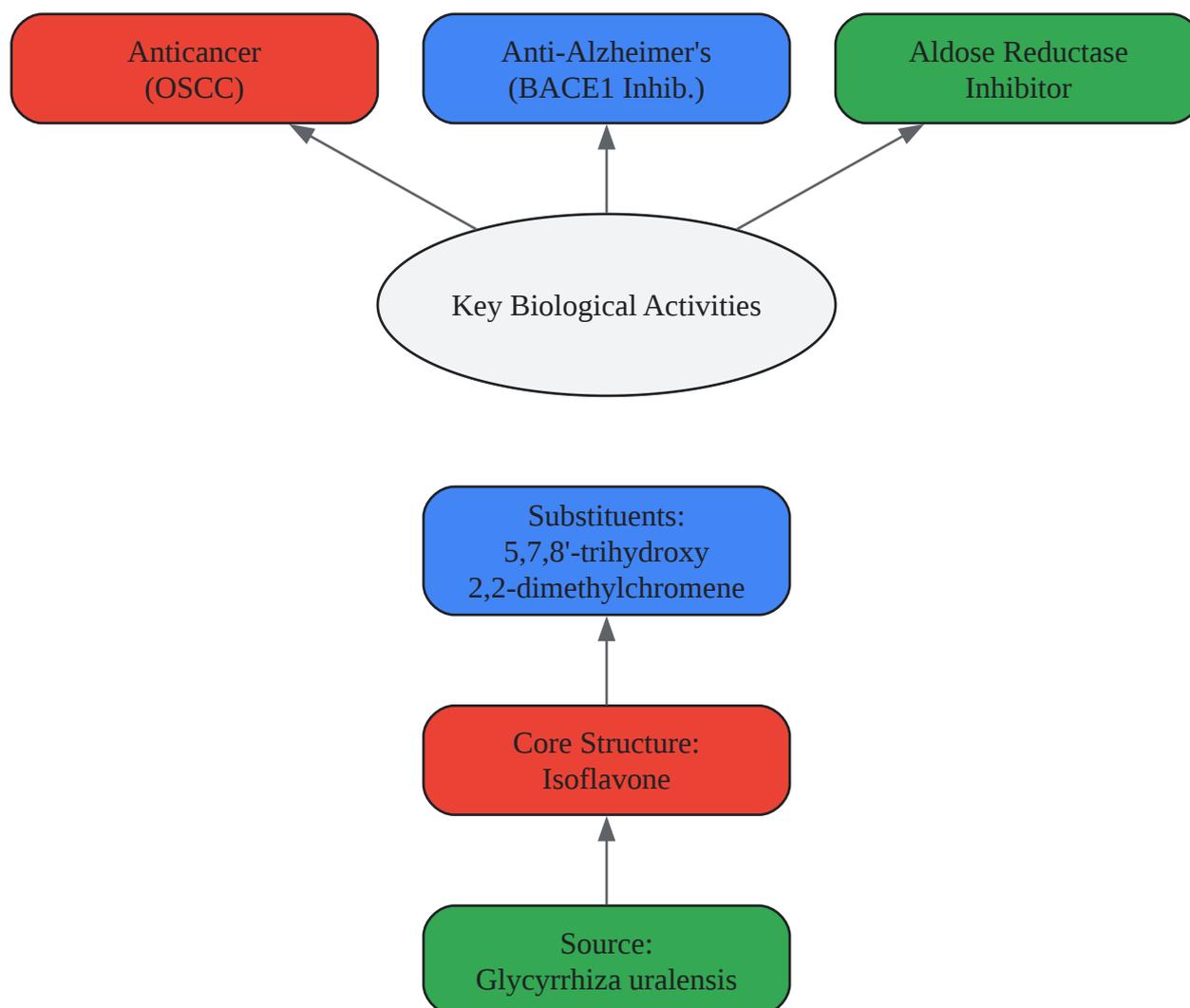
Step	Parameter	Details / Recommendation
1.	<b>Solvent</b>	Use DMSO for high-concentration stock solutions (e.g., 50 mg/mL).
2.	<b>Preparation</b>	Warm the vial at 37°C and use a brief sonication to aid dissolution [1].
3.	<b>Aliquoting &amp; Storage</b>	Aliquot stock solution and store at -20°C or -80°C sealed and protected from moisture and light [1] [2] [3].
4.	<b>In-Vivo Formulations</b>	Requires dilution with co-solvents like PEG300 and Tween-80 in saline for in-vivo studies [2] [3].

## Biological Activity & Research Context

**Semilicoisoflavone B** is a natural isoflavone isolated from *Glycyrrhiza uralensis* (licorice) and has shown promise in preclinical research for several biological activities [1] [2] [4].

- **Anticancer Effects:** Recent studies highlight its potent activity against oral squamous cell carcinoma (OSCC). It inhibits cancer cell proliferation by inducing **cell cycle arrest** at the G2/M phase and promotes **apoptosis** through both intrinsic (mitochondrial) and extrinsic (death receptor) pathways [4] [5]. Key mechanisms include activation of caspases and PARP, regulation of Bcl-2 family proteins, and suppression of key signaling pathways like AKT, ERK, and ATR-Chk1 [4] [5].
- **Other Potential Applications:** Earlier research indicates it may also be relevant for **Alzheimer's disease** by reducing amyloid-beta secretion via inhibition of BACE1, and for **diabetic complications** by inhibiting aldose reductase [1] [2].

The chemical structure of **Semilicoisoflavone B** can be visualized as follows:



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> **Semilicoisoflavone B** is a trihydroxy isoflavone with a dimethylchromene substituent, derived from licorice, and is investigated for multiple therapeutic applications.

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## References

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3. | natural isoflavone... | InvivoChem Semilicoisoflavone B [invivochem.com]
4. Semilicoisoflavone B Induces Apoptosis of Oral Cancer ... [pmc.ncbi.nlm.nih.gov]
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